

Personal protective equipment for handling 1-Decanol

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Compound of Interest

Compound Name: 1-Decanol

Cat. No.: B15601061

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Essential Safety and Handling Guide for 1-Decanol

This guide provides immediate and essential safety protocols, operational procedures, and disposal plans for handling **1-Decanol** in a laboratory setting. The information is targeted towards researchers, scientists, and drug development professionals to ensure safe handling and minimize risks associated with this chemical.

Immediate Safety Precautions

1-Decanol is a combustible liquid that can cause serious eye irritation.[1][2] It is crucial to handle this chemical with appropriate care in a well-ventilated area and away from ignition sources.[3]

Personal Protective Equipment (PPE)

The following personal protective equipment is mandatory to ensure safety when handling **1-Decanol**:

| Protection Type | Specific Recommendations | Source |
|--------------------------|---|---|
| Eye/Face Protection | Safety glasses with side-shields or chemical goggles conforming to EN166 (EU) or NIOSH (US) standards. | [4] [5] |
| Hand Protection | Nitrile rubber gloves are recommended. For full contact, a minimum layer thickness of 0.4 mm provides a breakthrough time of approximately 480 minutes. For splash contact, a minimum thickness of 0.2 mm is advised. | [4] |
| Skin and Body Protection | A lab coat or other protective clothing should be worn to prevent skin contact. In the event of a splash, immediately remove contaminated clothing and wash the affected skin area with soap and water. | |
| Respiratory Protection | If working in a poorly ventilated area or if there is a risk of aerosol formation, use a NIOSH-approved respirator with an appropriate vapor cartridge. | [5] |

Quantitative Safety Data

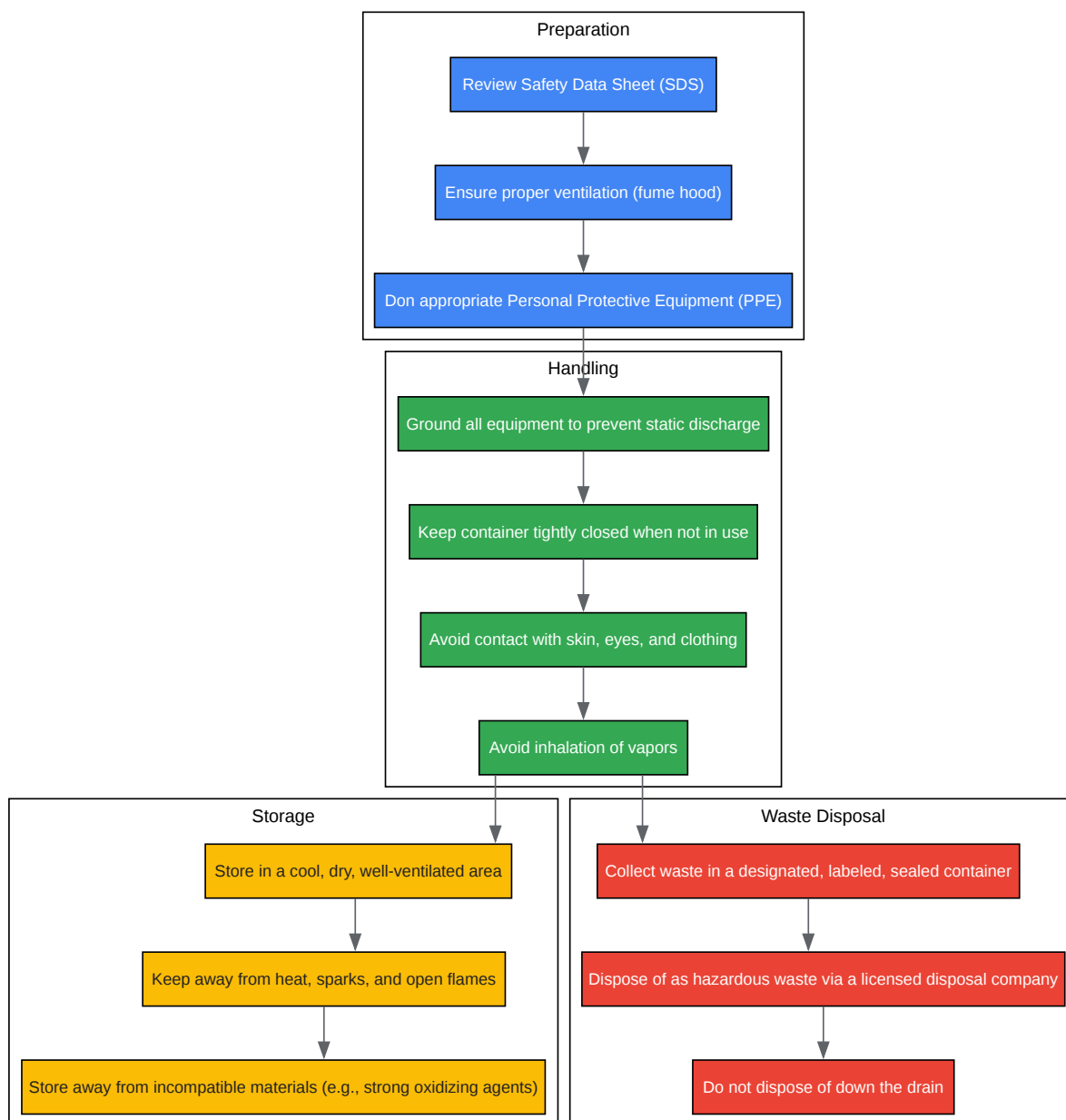
| Parameter | Value | Source |
|--|-----------------------------|---|
| Flash Point | 82 °C / 179.6 °F | [5] [6] [7] |
| Boiling Point | 220 - 240 °C / 428 - 464 °F | [6] |
| Oral LD50 (Rat) | 4,720 mg/kg | [7] |
| Dermal LD50 (Rabbit) | 3,560 mg/kg | [7] |
| Inhalation LC50 (Mouse) | 4 mg/L (2 hours) | [7] |
| Occupational Exposure Limit (Germany - MAK) | 66 mg/m ³ | [1] |
| OSHA, NIOSH, ACGIH Exposure Limits | Not established | [2] [8] |

Operational Handling and Disposal Plan

Standard Operating Procedure for Handling 1-Decanol

The following diagram outlines the standard procedure for handling **1-Decanol** from preparation to disposal, ensuring a safe and efficient workflow.

Standard Operating Procedure for Handling 1-Decanol



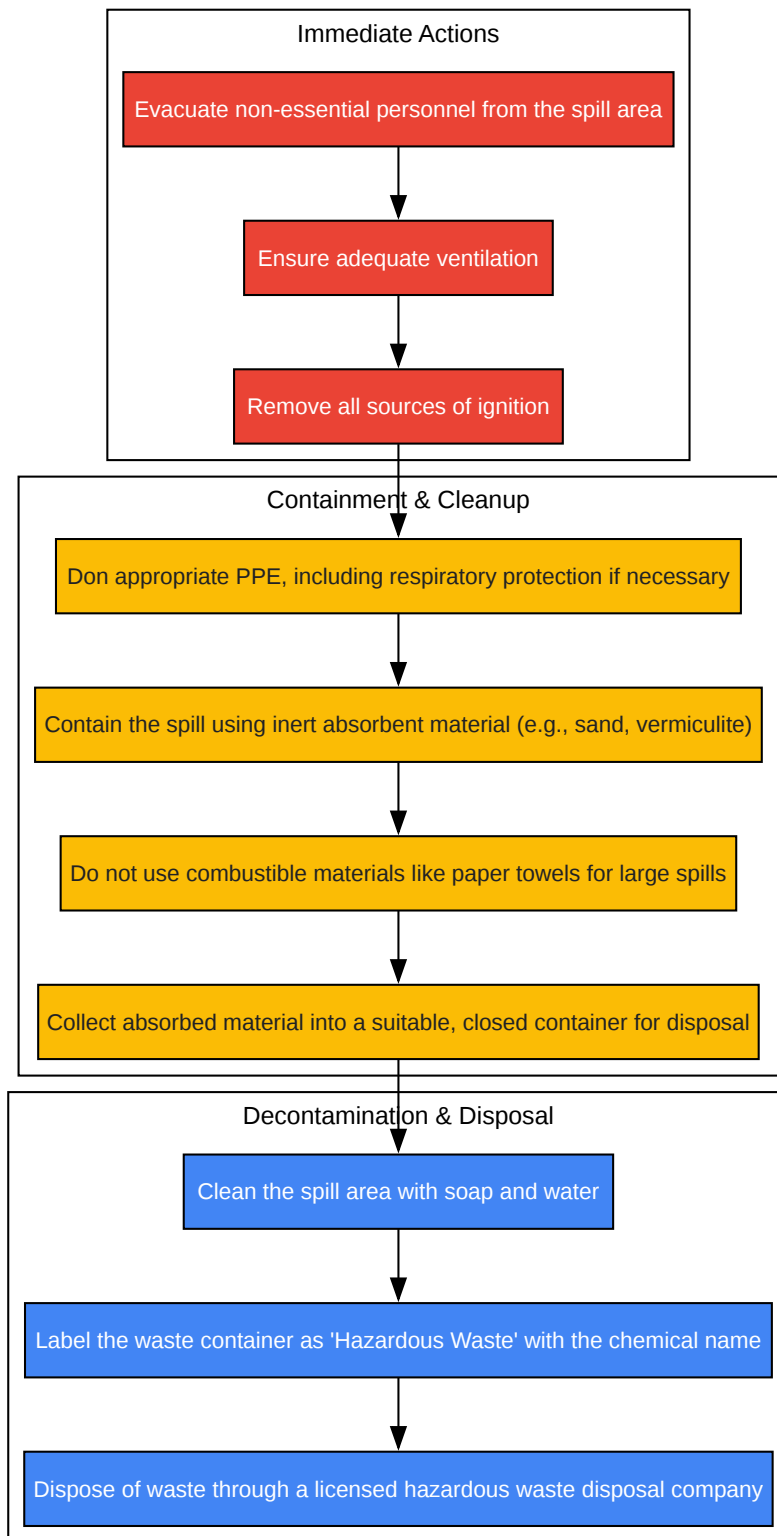
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*Standard Operating Procedure for **1-Decanol***

Emergency Spill Response Plan

In the event of a **1-Decanol** spill, follow the steps outlined in the diagram below to ensure a safe and effective cleanup.

1-Decanol Spill Response Workflow

[Click to download full resolution via product page](#)**1-Decanol Spill Response Workflow**

First Aid Measures

In case of exposure to **1-Decanol**, follow these first aid procedures:

- After Inhalation: Remove the person to fresh air and keep them comfortable for breathing. If symptoms persist, seek medical attention.^[1]
- After Skin Contact: Wash the affected area with plenty of soap and water. Remove contaminated clothing and wash it before reuse. If skin irritation occurs, get medical advice.^[1]
- After Eye Contact: Rinse cautiously with water for several minutes. Remove contact lenses if present and easy to do. Continue rinsing. If eye irritation persists, get medical advice/attention.^[1]
- After Ingestion: Rinse the mouth. Do NOT induce vomiting. Call a poison center or doctor if you feel unwell.^{[1][9]}

Disposal Plan

Unused **1-Decanol** and contaminated materials should be disposed of as hazardous waste.

- Waste Collection: Collect waste in a dedicated, properly labeled, and sealed container. The label should clearly indicate "Hazardous Waste" and "**1-Decanol**".
- Disposal Company: Arrange for disposal by a licensed and qualified hazardous waste disposal company.^[5] Do not pour **1-Decanol** down the drain or dispose of it in regular trash.^[5]
- Empty Containers: Handle empty or uncleaned containers as you would the product itself. They should also be disposed of as hazardous waste.^[5]

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